

Application Notes and Protocols: Preparation of RepSox Stock Solution

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Compound of Interest

Compound Name: RepSox

Cat. No.: B1680525

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Introduction

RepSox is a potent and selective cell-permeable inhibitor of the Transforming Growth Factor-beta (TGF- β) type I receptor, specifically ALK5 (Activin receptor-like kinase 5).^{[1][2][3]} It functions by competing with ATP on the kinase domain of ALK5, thereby preventing its autophosphorylation and subsequent activation of the downstream signaling cascade.^{[3][4]} This inhibition of the TGF- β /Smad pathway makes **RepSox** a valuable tool in various research areas, particularly in stem cell biology, where it can replace the need for the transcription factor Sox2 in the generation of induced pluripotent stem cells (iPSCs) from somatic cells.^{[1][5]} It is also utilized in studies of cell differentiation, fibrosis, and cancer.^{[5][6]}

These application notes provide a detailed protocol for the dissolution and preparation of **RepSox** stock solutions for use in in vitro research.

Data Presentation

Quantitative Data Summary

The following table summarizes the key quantitative information for **RepSox**, compiled from various suppliers.

Parameter	Value	Source(s)
Molecular Weight	287.32 g/mol	[2] [7]
Molecular Formula	C ₁₇ H ₁₃ N ₅	[2] [7]
Purity	≥98% (HPLC)	[2]
Appearance	Crystalline solid / Yellow solid	[1] [7]
IC ₅₀ (ALK5 autophosphorylation)	4 nM	[1] [3] [8]
IC ₅₀ (TGF-β cellular assay)	18 nM	[1]
IC ₅₀ (ALK5 binding)	23 nM	[1] [3]

Solubility and Recommended Stock Concentrations

Solvent	Maximum Solubility	Recommended Stock Concentration	Source(s)
DMSO	≥ 100 mM (approx. 28.7 mg/mL)	10 mM - 50 mM	[2] [8] [9]
Ethanol	~20-50 mM (approx. 5.7 - 14.4 mg/mL)	10 mM	[2] [9]
PBS (pH 7.2)	≤ 610 μM (approx. 0.175 mg/mL)	Not recommended for high concentration stocks	[1]

Note: The solubility of **RepSox** in DMSO can be affected by the presence of moisture. It is highly recommended to use fresh, anhydrous DMSO.[\[3\]](#) If precipitation is observed, gentle warming at 37°C and/or sonication can aid in dissolution.[\[10\]](#)[\[11\]](#)

Experimental Protocols

Materials

- **RepSox** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Sterile pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

Protocol for Preparing a 10 mM **RepSox** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro experiments.

- **Pre-weighing (if necessary):** If **RepSox** is provided in a larger quantity than needed for the stock solution, carefully weigh out the desired amount of powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 0.2873 mg of **RepSox** (Molecular Weight = 287.32 g/mol). However, it is often more practical to use the entire contents of a pre-weighed vial from the supplier. For a 1 mg vial, adding 348 μ L of DMSO will yield a 10 mM solution.[\[7\]](#)
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **RepSox** powder.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. A clear, yellowish solution should be obtained.
- **Aiding Dissolution (if necessary):** If the compound does not fully dissolve, gently warm the solution in a 37°C water bath for 5-10 minutes and vortex again.[\[11\]](#) Alternatively, sonication for a few minutes can be used to facilitate dissolution.[\[10\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use working volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.[\[1\]](#)

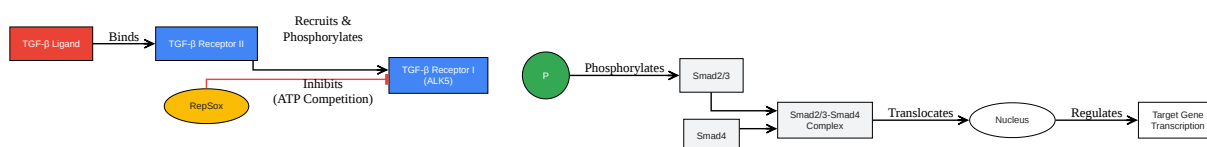
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.[3][8] Consult the supplier's datasheet for specific stability information. As a general guideline, solutions stored at -20°C are stable for at least one month to a year, while storage at -80°C can extend stability for up to two years.[3][8][9]

Preparation of Working Solution

- Thawing: When ready to use, thaw a single aliquot of the **RepSox** stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final working concentration in your cell culture medium. For most applications, the final working concentration of **RepSox** ranges from 0.5 µM to 10 µM.
- Final Solvent Concentration: It is critical to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.1%.[1] For example, to achieve a 10 µM final concentration from a 10 mM stock, you would perform a 1:1000 dilution (e.g., add 1 µL of stock solution to 1 mL of culture medium). This results in a final DMSO concentration of 0.1%.

Mandatory Visualization

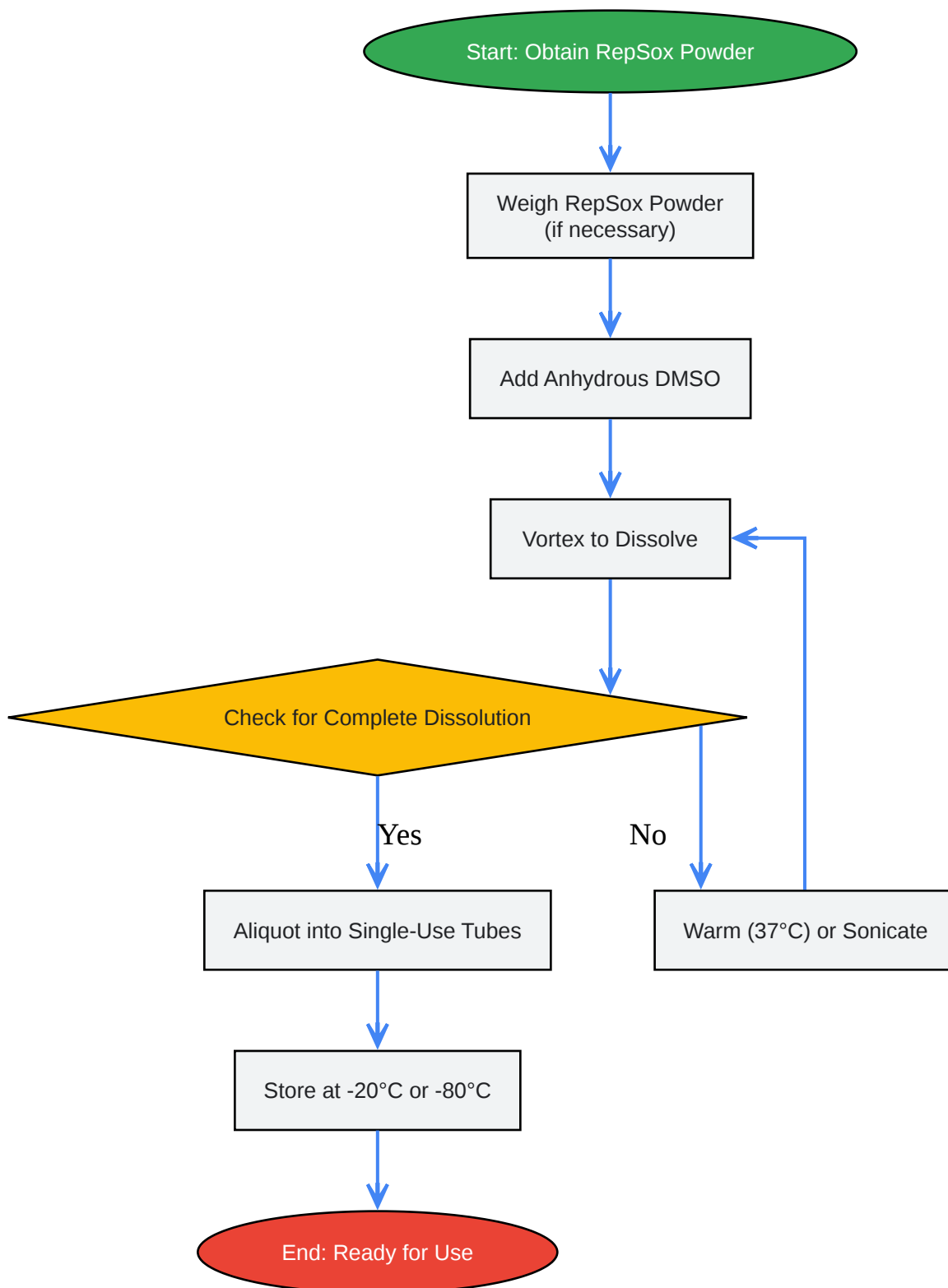
Signaling Pathway of **RepSox** Action



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Caption: Mechanism of **RepSox** inhibition of the TGF-β signaling pathway.

Experimental Workflow for RepSox Stock Solution Preparation

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